

Technical Guide to the Safe Handling of Ethyl Cinnamate-d7

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Compound of Interest

Compound Name: Ethyl cinnamate-d7

Cat. No.: B12367085

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). While deuteration is not expected to significantly alter the macroscopic chemical hazards of ethyl cinnamate, this guide is based on data for the non-deuterated form. Always consult the specific SDS provided by the supplier for **ethyl cinnamate-d7** before handling the material and adhere to all institutional and regulatory safety protocols.

Introduction

Ethyl cinnamate-d7 is a deuterated analog of ethyl cinnamate, an ester of cinnamic acid and ethanol. It is utilized in various research applications, including as an internal standard in mass spectrometry-based studies for pharmacokinetics, metabolism, and bio-analytical assays. The incorporation of deuterium atoms provides a distinct mass signature, allowing for precise quantification. Although primarily used in analytical and research settings, understanding its safety profile is paramount for all personnel involved in its handling, storage, and disposal.

Hazard Identification and Classification

Based on the available data for ethyl cinnamate, the compound is generally considered to have a low order of acute toxicity. However, it can cause irritation upon contact.

GHS Classification (based on ethyl cinnamate):

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Pictograms (based on ethyl cinnamate):

Caption: GHS Hazard Pictogram for Irritation/Sensitization.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of ethyl cinnamate. These values are expected to be very similar for **ethyl cinnamate-d7**.

Property	Value	References
Molecular Formula	C ₁₁ H ₅ D ₇ O ₂	
Molecular Weight	~183.25 g/mol (for d7)	
Appearance	Colorless to light yellow liquid	
Odor	Sweet, fruity, balsamic	
Melting Point	6-8 °C (43-46 °F)	
Boiling Point	271-273 °C (520-523 °F)	
Density	1.049 g/cm ³ at 20 °C	
Flash Point	>110 °C (>230 °F) (Closed Cup)	
Solubility	Insoluble in water; soluble in ethanol and ether	
Vapor Pressure	6 Pa at 20 °C	
Refractive Index	n _{20/D} 1.558	

Toxicological Data

The toxicological data for ethyl cinnamate are summarized below.

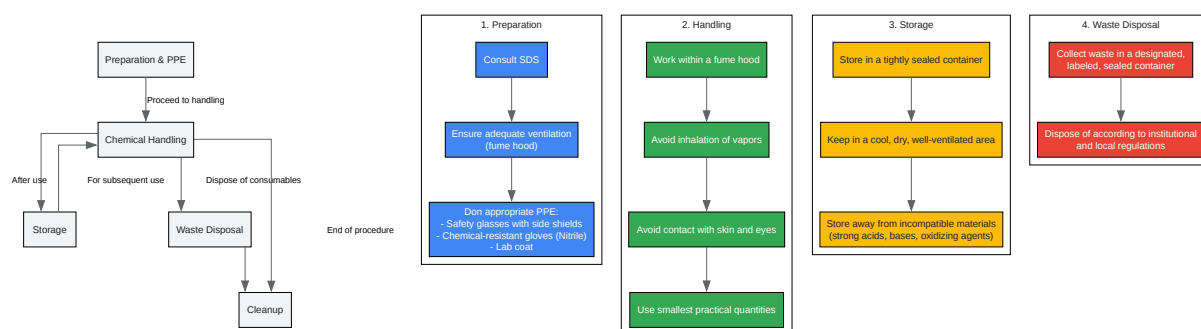
Endpoint	Species	Route	Value	References
LD50	Rat	Oral	4,000 mg/kg	
LD50	Guinea pig	Oral	4,000 mg/kg	
LD50	Rabbit	Dermal	>5,000 mg/kg	

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

Experimental Protocols: Safe Handling and Emergency Procedures

Standard Handling Protocol

This workflow outlines the essential steps for safely handling **ethyl cinnamate-d7** in a laboratory setting.

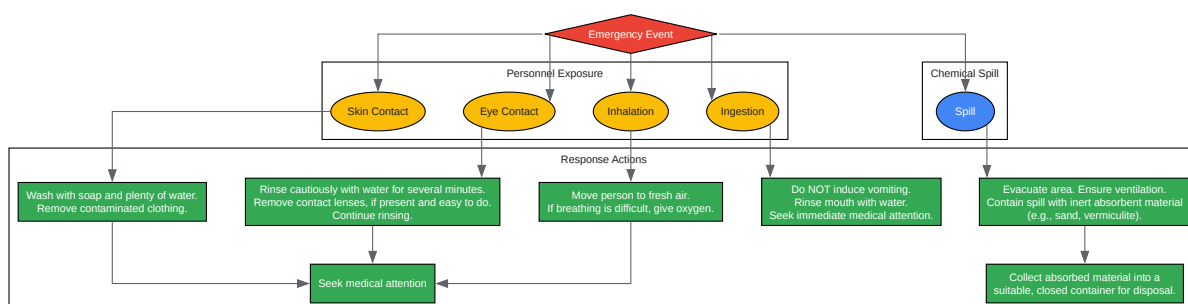


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Caption: Workflow for the safe handling of **ethyl cinnamate-d7**.

Emergency Response Protocol

This logical diagram outlines the immediate actions to be taken in case of accidental exposure or spillage.



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Caption: Logical flow for emergency response procedures.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition can produce irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid breathing vapors.
- Environmental Precautions: Prevent the material from entering drains or waterways.

- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder. Collect the absorbed material into a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not ingest or inhale vapors. Wash hands thoroughly after handling.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong acids, bases, and oxidizing agents.

Exposure Controls and Personal Protection

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles with side-shields.
 - **Skin Protection:** Wear protective gloves (nitrile rubber is a good option) and a lab coat.
 - **Respiratory Protection:** Not typically required under normal use with adequate ventilation. If aerosols are generated or ventilation is inadequate, use a NIOSH/MSHA approved respirator.

This guide provides a comprehensive overview of the safety considerations for **ethyl cinnamate-d7**, based on the data available for its non-deuterated counterpart. Adherence to these guidelines is crucial for maintaining a safe research environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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